

Eupalin: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Eupahualin C*

Cat. No.: *B15596622*

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An In-depth Examination of the Chemical Properties, Biological Activities, and Associated Methodologies of the Flavonol Glycoside Eupalin.

This technical guide provides a comprehensive overview of Eupalin, a flavonol glycoside with significant therapeutic potential. The document is intended for researchers, scientists, and professionals in the field of drug development, offering detailed information on its chemical characteristics, biological functions, and the experimental protocols necessary for its study.

Chemical and Physical Properties

Eupalin, a naturally occurring flavonoid, is primarily isolated from plants of the Eupatorium genus, such as *Eupatorium ligustrinum*.^[1] It is structurally defined as a eupalitin 3-O-rhamnoside.^[1] The fundamental chemical and physical properties of Eupalin are summarized below.

Property	Value	Reference
CAS Number	29617-75-2	[2]
Molecular Formula	C ₂₃ H ₂₄ O ₁₁	[2]
Molecular Weight	476.43 g/mol	
IUPAC Name	5-hydroxy-2-(4-hydroxyphenyl)-6,7-dimethoxy-3-[(2S,3R,4R,5R,6S)-3,4,5-trihydroxy-6-methyloxan-2-yl]oxychromen-4-one	[2]
Synonyms	Eupalin, T9YV6RMN56, NSC-134057	[2]
Predicted XlogP	1.5	[2]
Topological Polar Surface Area	164 Å ²	[2]
Solubility	Flavonoids like Eupalin are generally soluble in organic solvents such as Dimethyl Sulfoxide (DMSO) and ethanol, and poorly soluble in water. Specific quantitative solubility data for Eupalin is not readily available.	[3][4][5][6]
Melting Point	Not specified in the reviewed literature.	

Biological Activities and Therapeutic Potential

Eupalin and its aglycone, eupatilin, have demonstrated a range of biological activities, positioning them as compounds of interest for therapeutic development. The primary areas of investigation include their anti-inflammatory, anticancer, and antioxidant properties.

Anti-inflammatory Activity

Eupalin and related compounds exert potent anti-inflammatory effects through the modulation of key signaling pathways. Studies on the aglycone, eupatilin, show that it can suppress the production of pro-inflammatory mediators. This is achieved by inhibiting pathways such as NF- κ B, JAK2/STAT3, TLR4/MyD88, MAPK, and PI3K/AKT. The inhibition of these pathways leads to a reduction in inflammatory cytokines like IL-1 β , IL-6, and TNF- α .

Activity	Key Findings	Model System	IC ₅₀ Values	Reference
Anti-inflammatory	Inhibition of NO release from LPS-stimulated macrophages.	Murine RAW 264.7 macrophages	Eupafolin: 6 μ M	[7]
Anti-inflammatory	Down-regulation of cytokines (CSF-3, IL-1 α , IL-1 β) and chemokines (CCL2, CCL22, CXCL10).	Murine RAW 264.7 macrophages	Not specified	[7]
Anti-inflammatory	Inhibition of oxidative burst.	Chemiluminescence assay	EASPA*: 10.31 $\pm$ 1.11 μ g/mL	[8]

*EASPA: Ethyl acetate soluble proanthocyanidins, a fraction containing compounds like Eupalin.

Anticancer Activity

The anticancer properties of Eupalin and its derivatives have been observed in various cancer cell lines. The mechanisms of action are multifaceted, involving the induction of apoptosis, cell cycle arrest, and the inhibition of cancer cell proliferation, migration, and invasion.

Cancer Type	Mechanism of Action	Cell Line(s)	IC ₅₀ Values	Reference
Ovarian Cancer	Induction of apoptosis, cell cycle arrest, ROS generation, inhibition of PI3K and MAPK pathways.	Not specified	Not specified	
Various Cancers	Cytotoxic effects.	HTB-26 (breast), PC-3 (pancreatic), HepG2 (hepatocellular)	10 - 50 μ M for related compounds	[9]
HeLa Cells	Cytotoxicity.	HeLa	EASPA: 18.78 ± 0.90 μ g/mL	[8]
PC3 Cells	Cytotoxicity.	PC3	EASPA: 44.21 ± 0.73 μ g/mL	[8]

*EASPA: Ethyl acetate soluble proanthocyanidins.

Antioxidant Activity

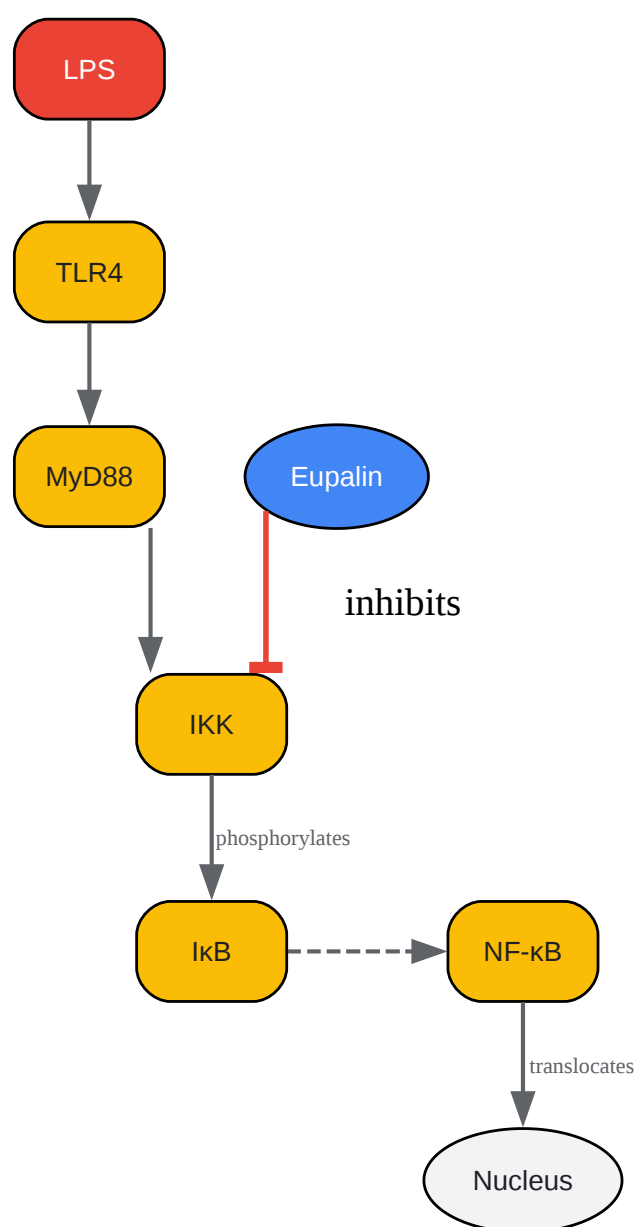
Eupalin's flavonoid structure contributes to its antioxidant properties. It can scavenge free radicals, which is a key mechanism in mitigating oxidative stress-related cellular damage.

Assay	Key Findings	IC ₅₀ Values	Reference
DPPH Radical Scavenging	Radical scavenging activity.	EASPA: 11.02 ± 0.60 $\mu\text{g/mL}$	[8]
Superoxide Radical Scavenging	Radical scavenging activity.	EASPA: 26.11 ± 0.72 $\mu\text{g/mL}$	[8]
DPPH Radical Scavenging	Radical scavenging activity of a plant extract containing flavonoids.	297.55 $\mu\text{g /mL}$ for the extract	[10]

*EASPA: Ethyl acetate soluble proanthocyanidins.

Signaling Pathways Modulated by Eupalin and Related Flavonoids

The therapeutic effects of Eupalin are mediated through its interaction with several intracellular signaling pathways. Below are graphical representations of these pathways, illustrating the points of intervention by Eupalin and its analogs.

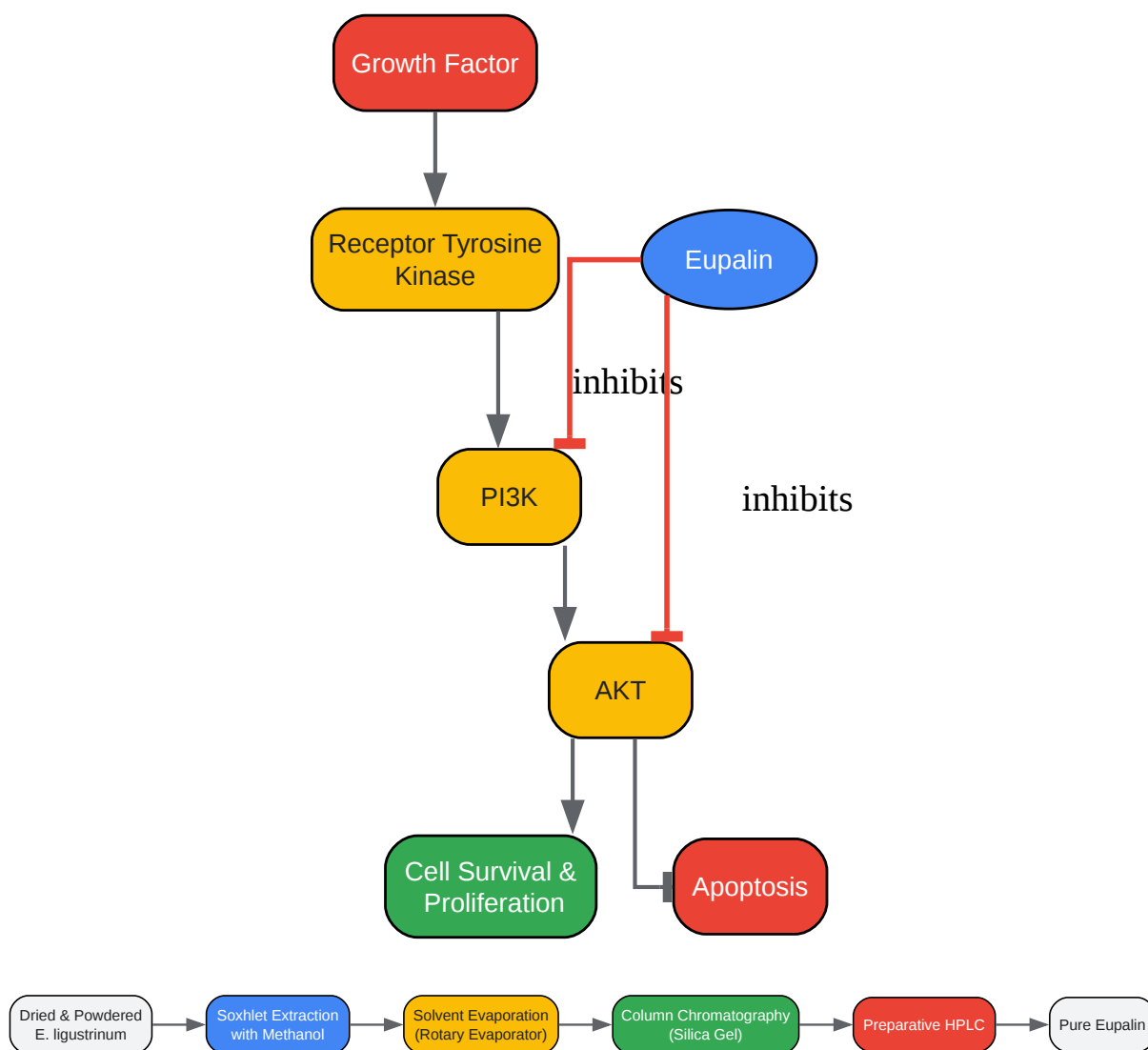


Gene Transcription

Inflammatory Genes
(TNF- α , IL-6, IL-1 β)

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Caption: Eupalin's anti-inflammatory action via inhibition of the NF-κB pathway.



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